

Validating the Anabolic Activity of YK11 in a Mouse Model: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YK11

Cat. No.: B15541484

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

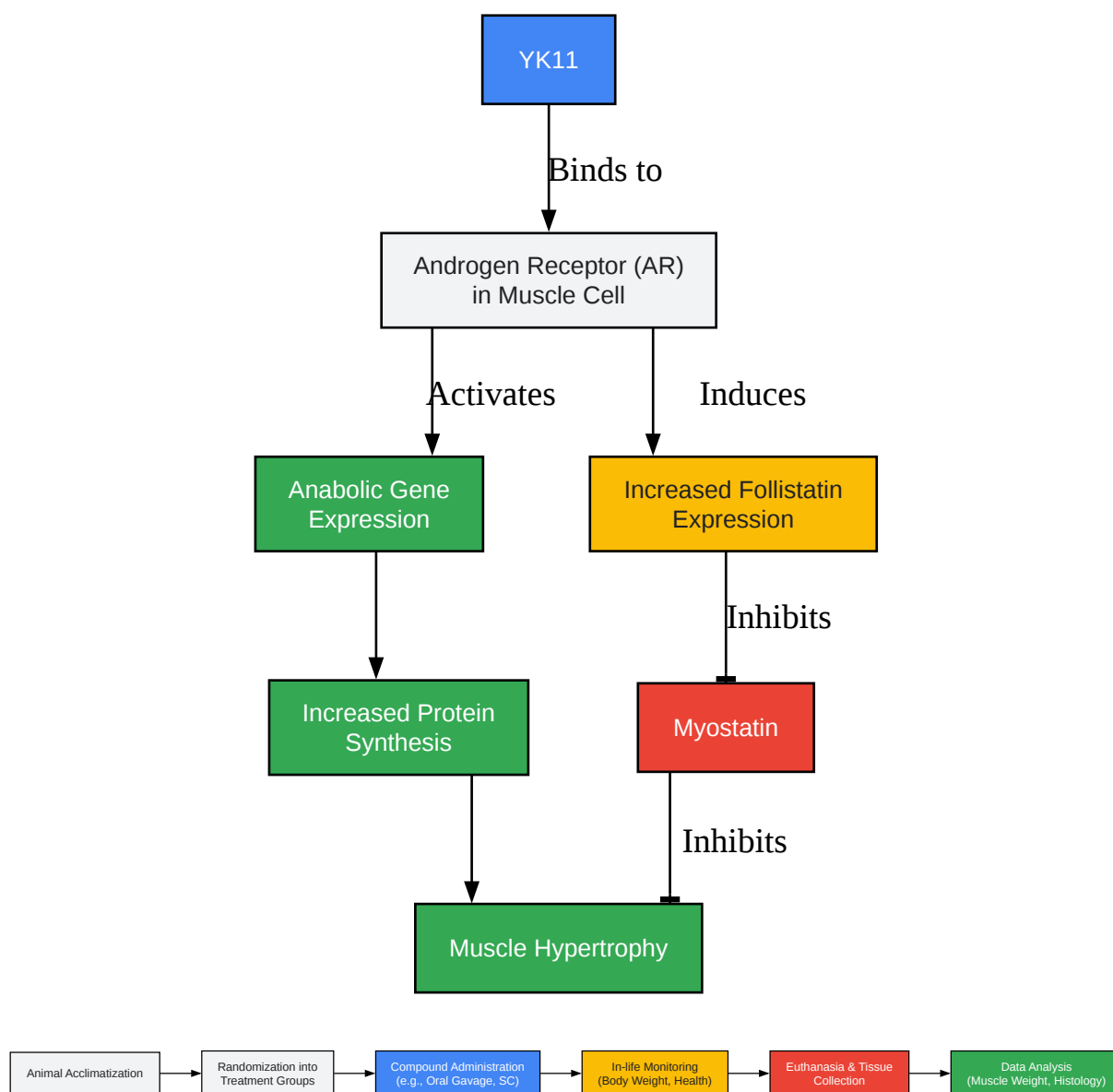
This guide provides an objective comparison of the anabolic activity of the novel selective androgen receptor modulator (SARM) **YK11** with other anabolic agents in mouse models. The information is compiled from preclinical studies to assist in the evaluation and design of future research.

Executive Summary

YK11 is a unique steroidal SARM that has garnered significant interest for its dual mechanism of action. It acts as a partial agonist of the androgen receptor (AR) and, notably, as a myostatin inhibitor by increasing the expression of follistatin.^[1] Myostatin is a protein that negatively regulates muscle growth; its inhibition is a key strategy for promoting muscle hypertrophy.^[1] This guide compares the available preclinical data on **YK11**'s anabolic effects in mice to those of another popular SARM, RAD-140 (Testolone), and the benchmark anabolic androgenic steroid, Testosterone Enanthate. While in vitro studies strongly support the anabolic potential of **YK11**, in vivo data in healthy mouse models remains limited.

Mechanism of Action: YK11 Signaling Pathway

YK11 exerts its anabolic effects through two primary pathways. Firstly, it binds to the androgen receptor in muscle tissue, initiating a cascade of events that promote protein synthesis. Secondly, and distinctly from many other SARMs, **YK11** upregulates the expression of follistatin.[2] Follistatin, in turn, binds to and inhibits myostatin, effectively removing a natural brake on muscle growth.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. KoreaMed Synapse [synapse.koreamed.org]
- 2. swolverine.com [swolverine.com]
- To cite this document: BenchChem. [Validating the Anabolic Activity of YK11 in a Mouse Model: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15541484/docs#validating-the-anabolic-activity-of-yk11-in-a-mouse-model-a-comparative-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check